

Field Application of Dimethipin in Agriculture: A Guide for Researchers

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Compound of Interest

Compound Name: *Dimethipin*

Cat. No.: *B166068*

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Introduction

Dimethipin, commercially known as Harvade® 5F, is a versatile plant growth regulator widely utilized in agriculture.^[1] Its primary applications include defoliation of cotton, nursery stock, rubber trees, and vines, as well as serving as a desiccant to reduce seed moisture content in crops like maize, rice, oilseed rape, flax, and sunflowers.^[2] This document provides detailed application notes and experimental protocols for the effective field use of **Dimethipin**, tailored for researchers, scientists, and professionals in drug development.

Application Notes

Target Crops and Effects

Dimethipin is effective on a range of crops, primarily used for:

- Cotton: As a defoliant to aid in mechanical harvesting.^{[1][2]}
- Potatoes: As a haulm desiccant.^[2]
- Nursery Stock, Rubber Trees, and Vines: For defoliation.^[2]
- Seed Crops (Maize, Rice, Oilseed Rape, Flax, Sunflowers): As a desiccant to facilitate harvest.^[2]

The mode of action involves interfering with plant protein synthesis, leading to desiccation and defoliation.^[3]

Application Timing

Proper timing of **Dimethipin** application is crucial for optimal efficacy and to avoid negative impacts on yield and quality. For cotton, several methods can be used to determine the ideal application window:

- Percent Open Bolls: Application is recommended when 60% to 75% of the bolls are open.^[4] Defoliating before 60% open bolls can lead to reduced yield and fiber quality.^[1]
- Nodes Above Cracked Boll (NACB): This method involves counting the number of main-stem nodes between the uppermost first-position cracked boll and the highest harvestable boll. Application is generally recommended when the NACB is between 3 and 4.^[4]
- Heat Unit Accumulation: The accumulation of approximately 850-950 DD60s (degree days above 60°F) after the crop has reached "cutout" (typically 5 nodes above the uppermost white flower) can also indicate readiness for defoliation.^[5]
- Boll Maturity Assessment: A practical method is the "sharp knife technique," where the uppermost harvestable bolls are cut. Mature bolls will have lint that strings out, a dark seed coat, and well-developed cotyledons.^[4]

Application Rates and Methods

Application rates for **Dimethipin** should be adjusted based on environmental conditions, crop maturity, and desired outcomes.

Crop	Application Rate (Harvade® 5F)	Application Method	Spray Volume (per acre)
Cotton	6.5 - 12 fl. oz. per acre	Aerial or Ground	Aerial: Minimum 5 gallons Ground: 10 - 20 gallons

Note: Always add a crop oil concentrate (COC) at a rate of 1 to 2 pints per acre as required by the label for acceptable defoliation.[5][6]

Tank Mixing

Dimethipin is often tank-mixed with other harvest aids to enhance its efficacy and address specific field conditions.

Tank Mix Partner	Purpose	Application Notes
Ethephon Products	Boll opening	Enhances the opening of mature bolls.[7]
Thidiazuron Products	Regrowth inhibition	Provides control of regrowth, especially under conditions promoting it.[5]
Phosphate Defoliants	Enhanced defoliation	Recommended for rank or actively growing cotton to improve leaf drop.[5]
MSMA, Glyphosate	Broadleaf weed control	Used in post-directed applications for weed management.[8]

Caution: Do not mix **Dimethipin** with cacodylic acid-based products as they are antagonistic.[9] Always perform a jar test to ensure physical compatibility of tank mix partners before loading the sprayer.[10]

Environmental Considerations

- Rainfastness: A rain-free period of at least 6 hours is necessary following the application of **Dimethipin** to ensure proper absorption and efficacy.[6]
- Soil Persistence: **Dimethipin** can be persistent in soil and has the potential to leach into groundwater.[3] The degradation rate is influenced by soil type, organic matter content, and microbial activity.[11]

- **Rotational Crops:** A plant-back interval of at least 6 months is recommended for rotational crops following a **Dimethipin** application.[\[9\]](#)

Pre-Harvest Interval (PHI)

The pre-harvest interval for **Dimethipin** (Harvade® 5F) in cotton is 7 days.[\[7\]](#)

Experimental Protocols

Protocol 1: Determining Optimal Application Rate and Timing for Cotton Defoliation

Objective: To determine the most effective application rate and timing of **Dimethipin** for cotton defoliation to maximize leaf drop and minimize negative impacts on yield and fiber quality.

Methodology:

- **Experimental Design:** Establish a randomized complete block design with a minimum of four replications. Plot sizes should be sufficient to allow for mechanical harvesting and yield determination (e.g., 4 rows x 50 feet).
- **Treatments:**
 - **Application Timing:** Apply **Dimethipin** at different stages of crop maturity, such as 50%, 60%, 70%, and 80% open bolls, or at NACB values of 5, 4, 3, and 2.
 - **Application Rate:** Test a range of **Dimethipin** (Harvade® 5F) rates at each timing, for example, 6, 8, 10, and 12 fl. oz. per acre. All treatments should include a constant rate of crop oil concentrate.
 - **Control:** Include an untreated control plot.
- **Application:** Apply treatments using a calibrated research sprayer to ensure uniform coverage. Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- **Data Collection:**

- Defoliation Percentage: Visually assess and record the percentage of leaf drop at 7 and 14 days after treatment (DAT).
- Regrowth: Visually rate the level of regrowth at 14 DAT.
- Boll Opening: Count the number of open bolls per unit area at 7 and 14 DAT.
- Yield: Mechanically harvest the center two rows of each plot and determine the seed cotton yield.
- Data Analysis: Analyze the data using analysis of variance (ANOVA) to determine the effects of application timing and rate on defoliation, regrowth, boll opening, yield, and fiber quality.

Protocol 2: Evaluating the Rainfastness of **Dimethipin**

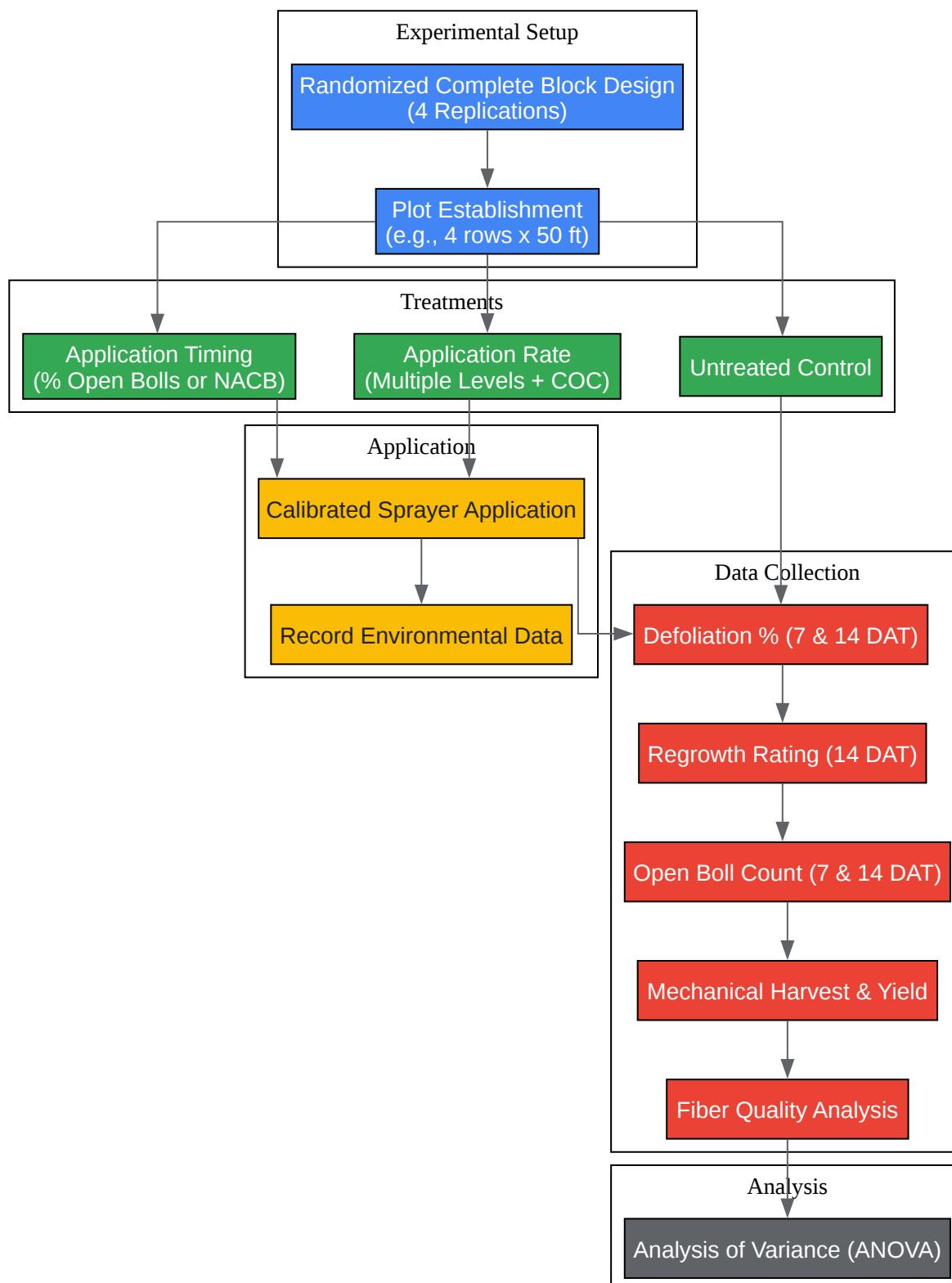
Objective: To quantify the rainfastness of **Dimethipin** on cotton leaves after application.

Methodology:

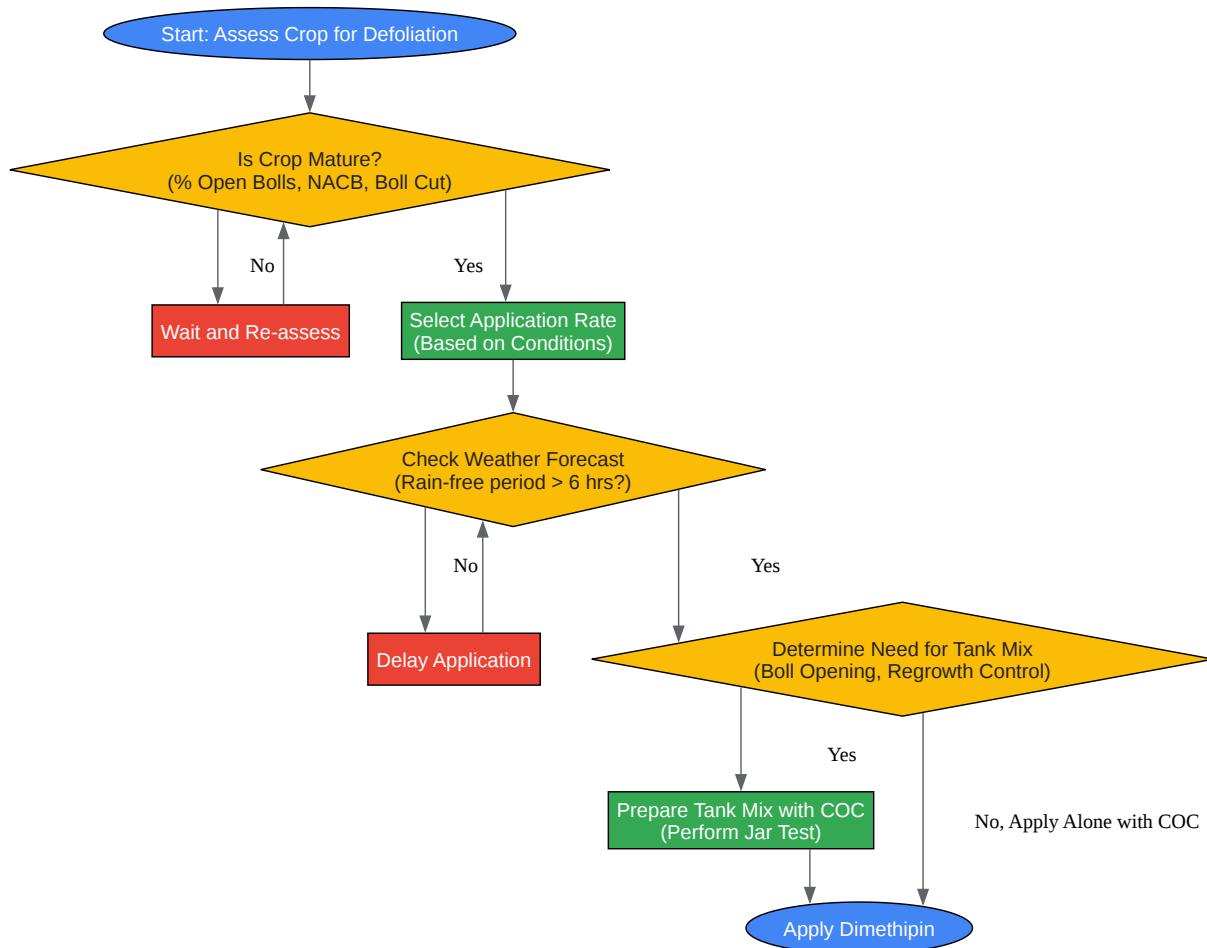
- Plant Material: Grow cotton plants in a greenhouse to a uniform growth stage.
- Application: Apply **Dimethipin** at the recommended rate with a crop oil concentrate to the cotton plants using a laboratory track sprayer to ensure a consistent application.
- Drying Period: Allow the treated plants to dry for varying periods before simulated rainfall (e.g., 1, 2, 4, 6, and 8 hours).
- Simulated Rainfall: Use a rainfall simulator to apply a known intensity and duration of rainfall (e.g., 1 inch/hour for 30 minutes).^{[6][10]} Include a set of treated plants that do not receive rainfall as a control.
- Efficacy Assessment (Bioassay):
 - After the rainfall event and a subsequent drying period, visually assess the level of defoliation at 7 and 14 DAT.

- Residue Analysis (Quantitative):
 - Immediately after the simulated rainfall, collect leaf samples from each treatment group.
 - Extract the **Dimethipin** residue from the leaf surfaces using an appropriate solvent.
 - Quantify the amount of **Dimethipin** remaining on the leaves using a suitable analytical method such as Gas Chromatography-Mass Spectrometry (GC-MS).
- Data Analysis: Compare the defoliation efficacy and the amount of residue remaining on the leaves across the different drying periods to determine the time required for **Dimethipin** to become rainfast.

Visualizations

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Caption: Workflow for determining optimal **Dimethipin** application rate and timing.

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Caption: Decision-making flowchart for **Dimethipin** application in cotton.

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